

Selecting appropriate solvents for CRP (174-185) peptide

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Compound of Interest

Compound Name: C-Reactive Protein (CRP) (174-185)

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Technical Support Center: CRP (174-185) Peptide

Welcome to the technical support center for the C-reactive protein (CRP) fragment 174-185 peptide. This resource provides comprehensive guidance on the proper handling, dissolution, and use of this peptide to ensure the success of your research experiments.

Frequently Asked Questions (FAQs)

Q1: What is the CRP (174-185) peptide?

A1: The C-reactive protein (CRP) fragment 174-185 is a synthetic peptide with the amino acid sequence H-Ile-Tyr-Leu-Gly-Gly-Pro-Phe-Ser-Pro-Asn-Val-Leu-OH[1]. It is a fragment of the human CRP, an acute-phase protein produced by the liver in response to inflammation[1]. This peptide is studied for its role in modulating immune responses[1].

Q2: What are the physical and chemical properties of the CRP (174-185) peptide?

A2: The key properties of the CRP (174-185) peptide are summarized in the table below.

Property	Value
Amino Acid Sequence	H-Ile-Tyr-Leu-Gly-Gly-Pro-Phe-Ser-Pro-Asn-Val-Leu-OH
Molecular Formula	C ₆₂ H ₉₃ N ₁₃ O ₁₆ [1]
Molecular Weight	Approximately 1276.5 g/mol [1]
Theoretical pI	7.0 [1]
GRAVY Score	0.79 [1]

The Grand Average of Hydropathicity (GRAVY) score of 0.79 indicates that this is a hydrophobic peptide, which will influence its solubility.

Q3: How should I store the lyophilized CRP (174-185) peptide?

A3: Lyophilized CRP (174-185) peptide should be stored in a freezer at or below -20°C[\[1\]](#). For long-term storage, -80°C is recommended to maintain stability. Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent moisture condensation, which can reduce peptide stability.

Q4: What is the impact of the TFA salt counterion on this peptide?

A4: The CRP (174-185) peptide is often supplied as a trifluoroacetate (TFA) salt, which results from the HPLC purification process. The presence of TFA can enhance the solubility of the peptide in aqueous solutions[\[1\]](#). While the residual amounts of TFA do not interfere with most in vitro assays, for highly sensitive cellular studies, its presence should be noted[\[1\]](#).

Troubleshooting Guide: Solvent Selection and Dissolution

Issue: The CRP (174-185) peptide will not dissolve in aqueous buffers (e.g., water, PBS).

This is a common issue due to the peptide's hydrophobic nature (GRAVY score of 0.79). Peptides with a high proportion of non-polar amino acids often have limited solubility in aqueous solutions[\[2\]](#).

Recommended Solutions:

- **Use of Organic Solvents:** For hydrophobic peptides, it is recommended to first dissolve the peptide in a small amount of an organic solvent such as dimethyl sulfoxide (DMSO), dimethylformamide (DMF), or acetonitrile (ACN).
- **Stepwise Dilution:** After initial dissolution in an organic solvent, the solution should be slowly added dropwise to the desired aqueous buffer with gentle stirring to reach the final concentration. This method helps to prevent precipitation of the peptide.
- **Sonication:** Brief sonication can help to break up aggregates and facilitate the dissolution of the peptide.
- **pH Adjustment:** Since the theoretical isoelectric point (pI) of this peptide is 7.0, its solubility in aqueous solutions may be lowest at a neutral pH. Adjusting the pH away from the pI can increase solubility. However, given its neutral pI, this may have a limited effect.

Issue: The peptide solution is cloudy or contains visible particles.

A cloudy solution indicates that the peptide has not fully dissolved or has aggregated.

Recommended Solutions:

- **Review the Dissolution Protocol:** Ensure that the appropriate solvent and technique were used for this hydrophobic peptide.
- **Increase Organic Solvent Concentration:** If the peptide precipitates upon dilution into an aqueous buffer, the proportion of the organic solvent in the final solution may need to be increased. However, always consider the tolerance of your experimental system to the organic solvent.
- **Filtration:** If small particles remain, the solution can be filtered through a 0.22 μm filter to remove them. However, this may also remove some of the aggregated peptide, leading to a lower effective concentration.

Experimental Protocols

Protocol 1: Solubility Testing for CRP (174-185) Peptide

It is highly recommended to test the solubility of a small amount of the peptide before dissolving the entire sample.

Materials:

- Lyophilized CRP (174-185) peptide
- Sterile, distilled water
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.4
- Vortex mixer
- Sonicator

Procedure:

- Allow the vial of lyophilized peptide to warm to room temperature.
- Weigh out a small amount of the peptide (e.g., 0.1 mg) into a microcentrifuge tube.
- Test 1: Aqueous Buffer: Add a small volume of sterile, distilled water to attempt to reach a concentration of 1 mg/mL. Vortex gently. Observe for complete dissolution.
- Test 2: Organic Solvent: If the peptide is insoluble in water, use a new aliquot of the peptide. Add a minimal amount of DMSO (e.g., 10 μ L) and gently vortex until the peptide is fully dissolved.
- Dilution: Slowly add PBS to the DMSO-dissolved peptide in a stepwise manner to reach the desired final concentration. Observe for any precipitation.
- Record the solvent system that provides a clear, particle-free solution.

Protocol 2: Preparation of a 1 mM Stock Solution of CRP (174-185)

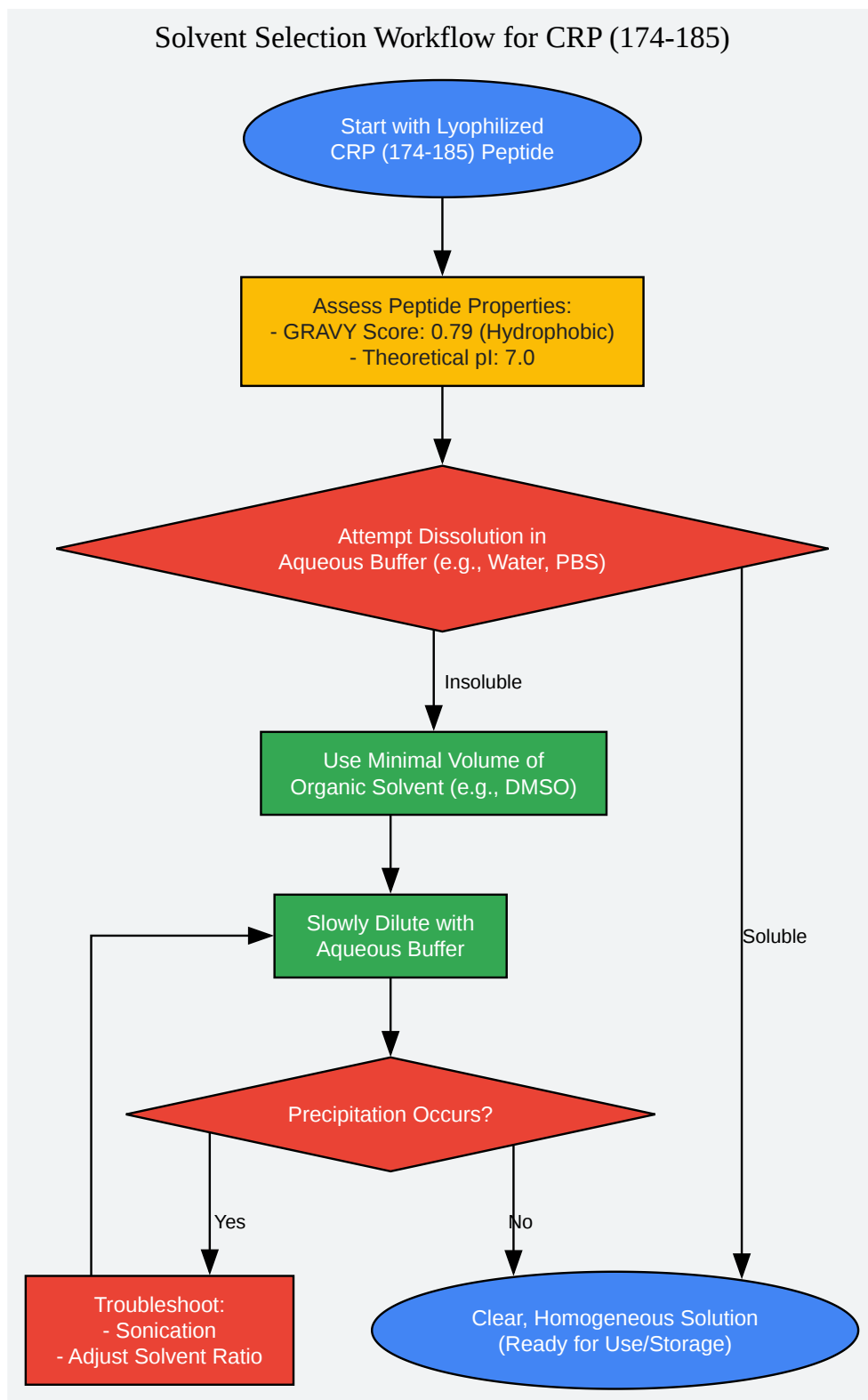
Materials:

- Lyophilized CRP (174-185) peptide (e.g., 1 mg)
- High-purity DMSO
- Sterile, aqueous buffer (e.g., PBS, pH 7.4)
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

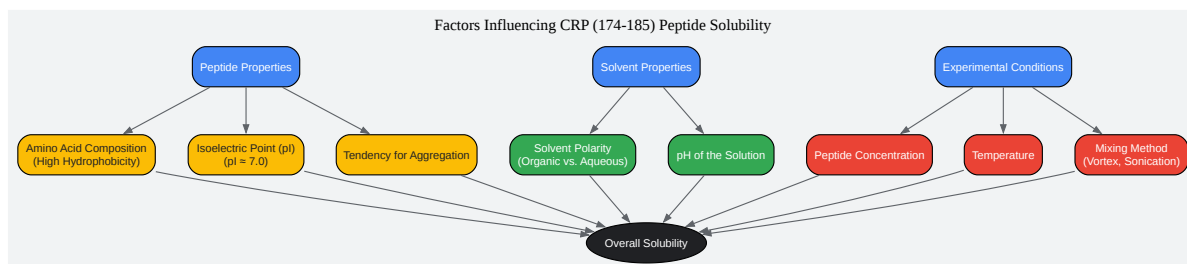
- Calculate the volume of DMSO required to create a concentrated initial stock. For a 1 mg vial of peptide (MW = 1276.5 g/mol), to make a 10 mM stock, you would dissolve it in 78.3 μ L of DMSO.
- Allow the peptide vial to equilibrate to room temperature.
- Add the calculated volume of DMSO to the vial.
- Gently vortex or swirl the vial until the peptide is completely dissolved. Brief sonication may be used if necessary.
- To prepare a 1 mM working stock, dilute the 10 mM stock 1:10 by slowly adding 9 parts of your desired aqueous buffer to 1 part of the DMSO stock solution. For example, add 10 μ L of the 10 mM stock to 90 μ L of PBS.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C. Stock solutions in DMSO are typically stable for up to one month at -20°C or six months at -80°C[3].

Visualizations



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Caption: Workflow for selecting an appropriate solvent for the CRP (174-185) peptide.



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Caption: Key factors that determine the solubility of the CRP (174-185) peptide.

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References

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